

Introduction to Hexadecanedioic Acid and Its Deuterated Analog

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecanedioic acid-d28

Cat. No.: B12426326

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Hexadecanedioic acid, also known as thapsic acid, is a dicarboxylic acid with the chemical formula $C_{16}H_{30}O_4$.^{[1][2][3]} It plays a role as a human metabolite. Deuterium (2H or D) is a stable isotope of hydrogen with an atomic weight approximately twice that of the common hydrogen isotope, protium.^{[4][5][6]} In **hexadecanedioic acid-d28**, twenty-eight of the hydrogen atoms are replaced by deuterium atoms. This isotopic substitution is a powerful tool in various research applications, including metabolic studies, reaction mechanism elucidation, and as internal standards in mass spectrometry-based analyses.

Calculation of Molecular Weights

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weights of the relevant elements are provided in the table below.

Atomic and Molecular Weight Data

Component	Chemical Formula / Symbol	Atomic/Molecular Weight (u)
Carbon	C	~12.011
Oxygen	O	~15.999
Hydrogen (Protium)	H	~1.008
Deuterium	D or ^2H	~2.014[4][5]
Hexadecanedioic Acid	$\text{C}_{16}\text{H}_{30}\text{O}_4$	~286.41[1][3][7][8]
Hexadecanedioic Acid-d28	$\text{C}_{16}\text{H}_2\text{D}_{28}\text{O}_4$	~314.594

Experimental Protocol for Molecular Weight Calculation

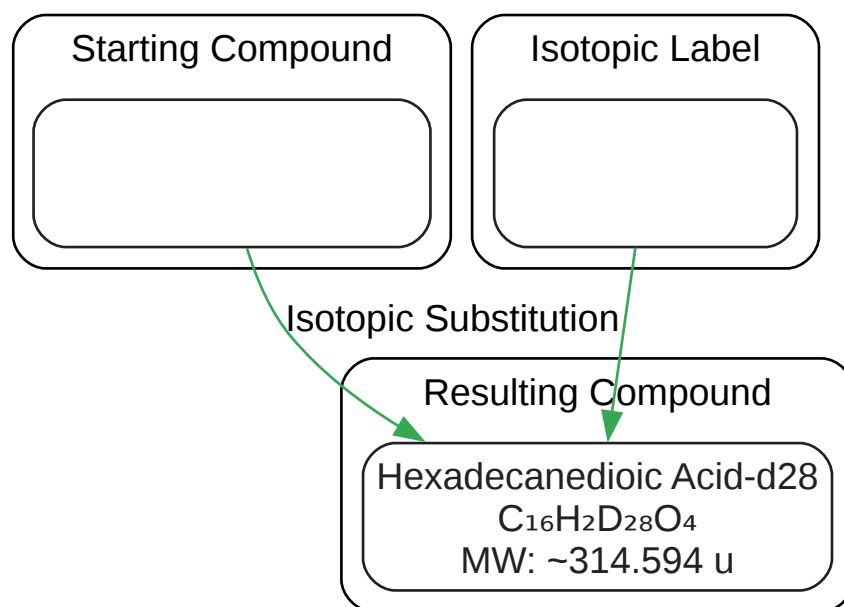
The molecular weight of **hexadecanedioic acid-d28** is calculated as follows:

- Start with the molecular weight of the non-deuterated hexadecanedioic acid: 286.41 u.
- Subtract the mass of the 28 hydrogen atoms that are replaced: $28 * 1.008 \text{ u} = 28.224 \text{ u}$.
- Add the mass of the 28 deuterium atoms that are substituted: $28 * 2.014 \text{ u} = 56.392 \text{ u}$.
- Calculate the final molecular weight: $286.41 \text{ u} - 28.224 \text{ u} + 56.392 \text{ u} = 314.588 \text{ u}$.

Note: The calculated value may slightly differ from the one in the table due to rounding of atomic weights.

Visualization of the Molecular Relationship

The following diagram illustrates the relationship between the native compound, the isotopic label, and the resulting deuterated compound, along with their respective molecular weights.



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Caption: Molecular relationship of Hexadecanedioic Acid and its deuterated form.

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Phone: (601) 213-4426
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